# Optimizing PDE5-IN-9 dosage for maximum efficacy

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***Compound of Interest***

*Compound Name:* *PDE5-IN-9*

*Cat. No.:* *B7469571*

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## Technical Support Center: PDE5-IN-9

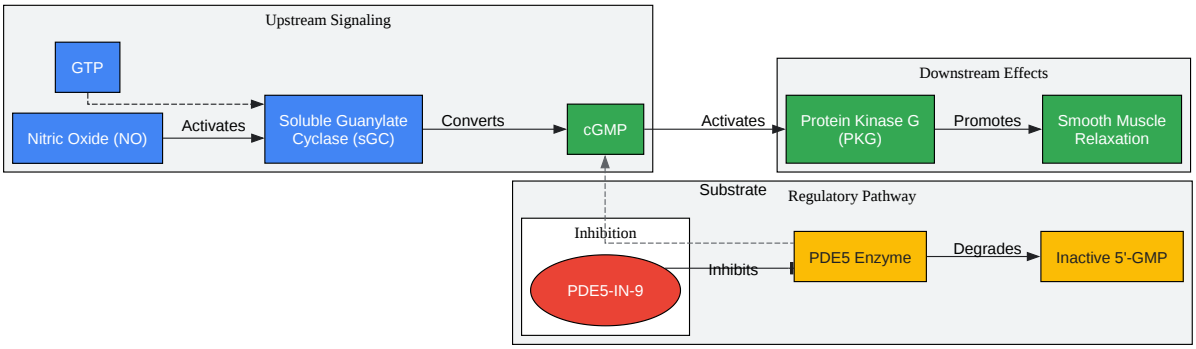
This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to optimize the use of **PDE5-IN-9** in experimental settings.

## Section 1: Frequently Asked Questions (FAQs)

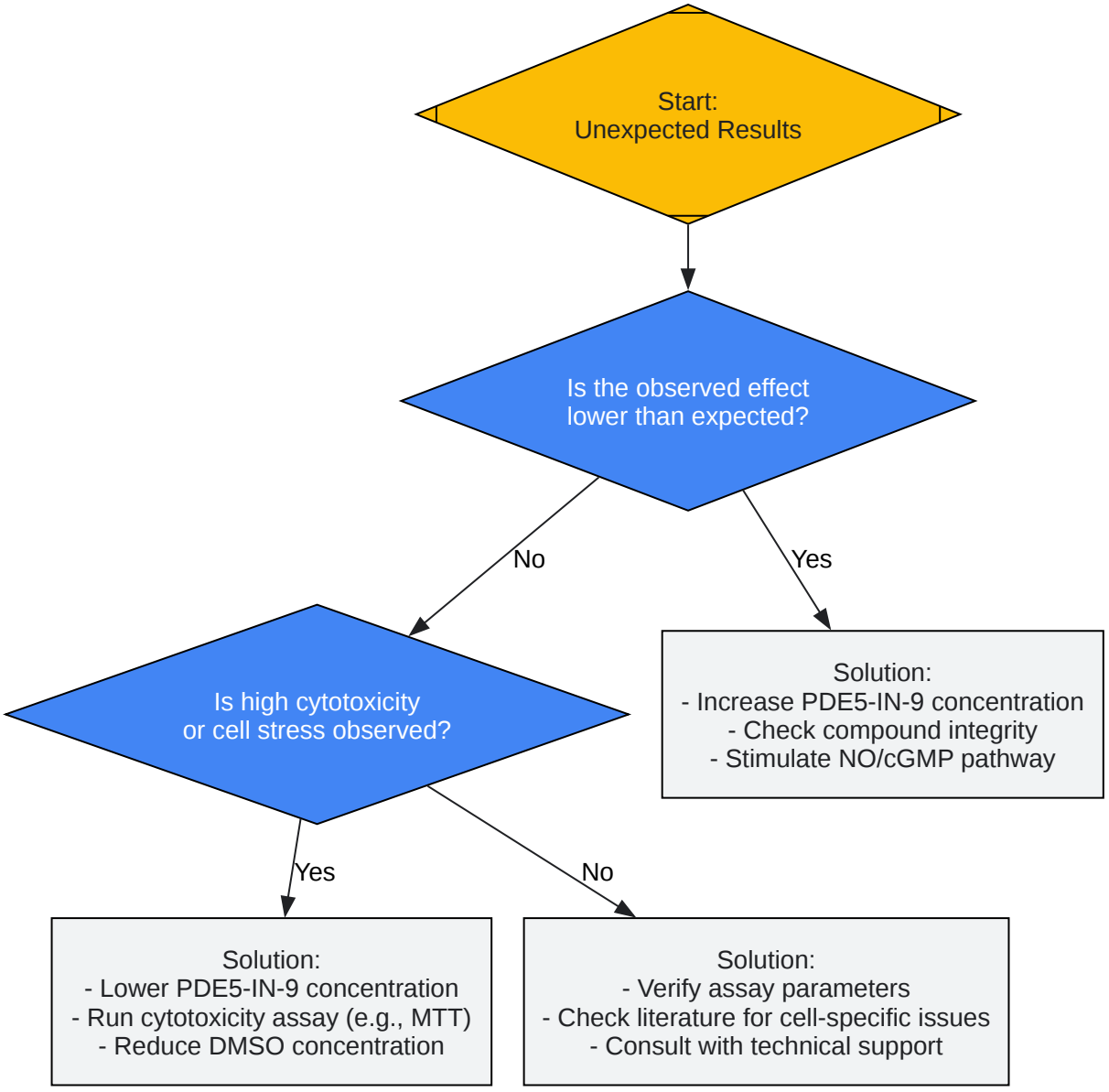
Q1: What is **PDE5-IN-9** and what is its mechanism of action?

**PDE5-IN-9** is an inhibitor of phosphodiesterase type 5 (PDE5), an enzyme that specifically hydrolyzes cyclic guanosine monophosphate (cGMP).[1] In cellular signaling, nitric oxide (NO) activates soluble guanylate cyclase (sGC), which converts guanosine triphosphate (GTP) to cGMP.[2] cGMP then acts as a second messenger to mediate various physiological processes, including smooth muscle relaxation.[2][3] By blocking the degradative action of PDE5, **PDE5-IN-9** increases intracellular levels of cGMP, thereby enhancing the NO/cGMP signaling pathway.[1] The reported half-maximal inhibitory concentration ($IC_{50}$) for **PDE5-IN-9** is 11.2 μM.

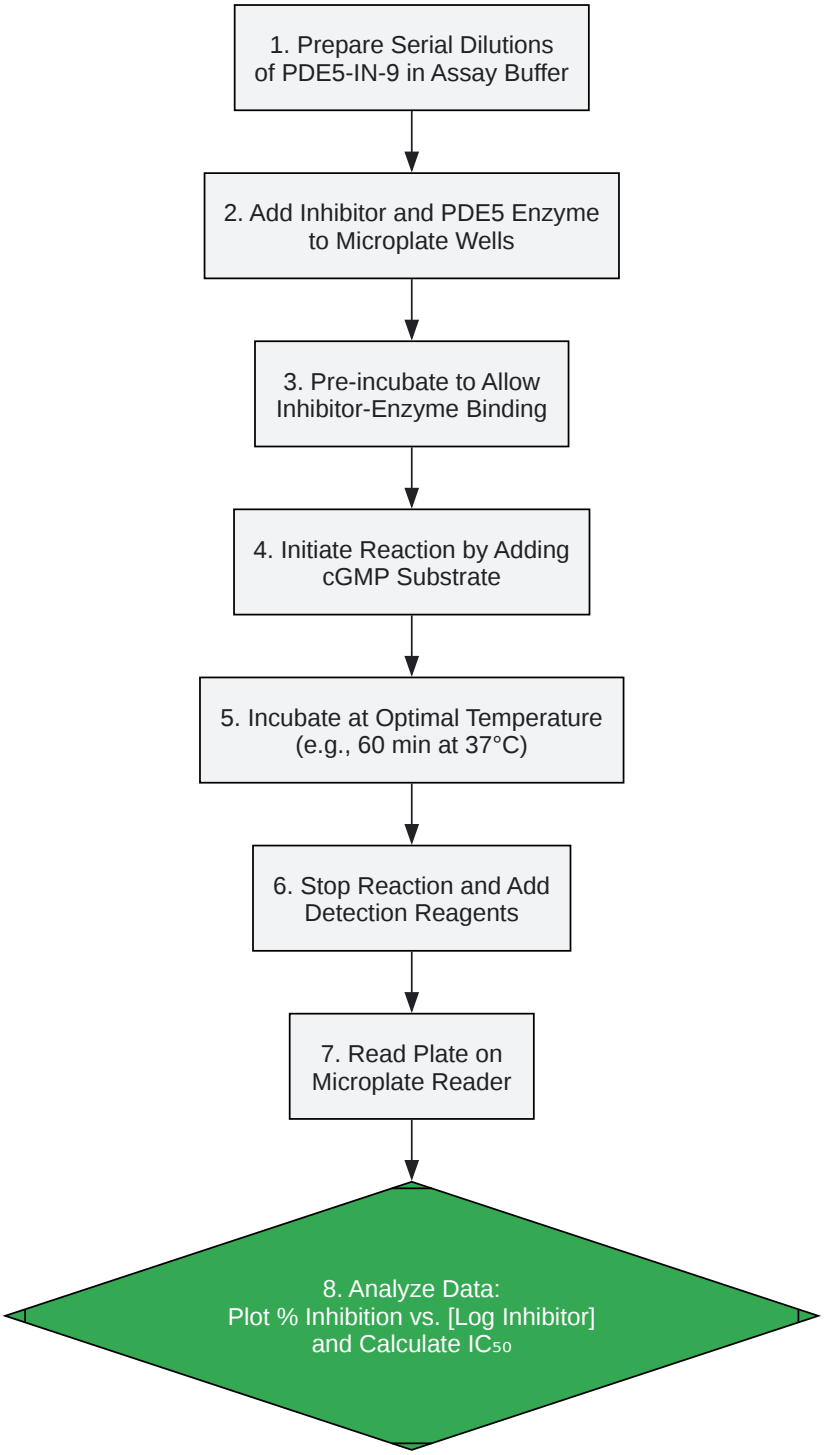
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# References


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- 2. Advancements in Phosphodiesterase 5 Inhibitors: Unveiling Present and Future Perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]

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